Application Notes and Protocols for Quantitative PCR Analysis of T138 (TMEM138) Expression

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Compound of Interest

Compound Name:	*T138*
CAS No.:	*920882-18-4*
Cat. No.:	*B1662433*

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Introduction

Transmembrane protein 138 (TMEM138) is a multi-pass transmembrane protein crucial for various cellular processes.[1] It is particularly known for its role in ciliogenesis and ciliary function.[2] Mutations and dysregulation of TMEM138 have been associated with ciliopathies such as Joubert syndrome, neurodegenerative diseases, and certain types of cancer.[1] Accurate quantification of TMEM138 gene expression is therefore critical for understanding its role in both normal physiology and disease pathogenesis, as well as for the development of novel therapeutic interventions.

These application notes provide a comprehensive guide to analyzing TMEM138 expression using quantitative Polymerase Chain Reaction (qPCR). Included are validated primer sets, detailed experimental protocols, and essential data for accurate and reproducible results.

Quantitative PCR Primers

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The selection of highly specific and efficient primers is the most critical factor for successful qPCR analysis. Below is a summary of validated and designed primer sets for human TMEM138 and commonly used housekeeping genes for normalization.

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Gene	Primer Sequence (5' -> 3')	Amplicon Length (bp)	GC Content (%)	Source
TMEM138 (Target)	Set 1:F: CCAAAAGACTC CTGTCATCCAG CR: AGCCTGGAAG ACGAAGGTGTT G	135	52.17	OriGene
Set 2 (Newly Designed):F: GCTGGTCATCG TCTACCTCATC R: TGGAGGCACTT GTAGTAGATGC	148	50.00	NCBI Primer-BLAST	
GAPDH (Reference)	F: GGTCTCCTCTG ACTTCAACAR: AGCCAAATTCG TTGTCATAC	101	42.50	Pang et al., 2021
ACTB (Reference)	F: GCCCTGAGGC ACTCTTCCAR: CGGATGTCCAC GTCACACTTC	100	55.00	Spandidos Publications, 2014
B2M (Reference)	F: CACCCCCACT GAAAAAGATGA GR: CCTCCATGATG CTGCTTACATG	106	47.73	Spandidos Publications, 2014

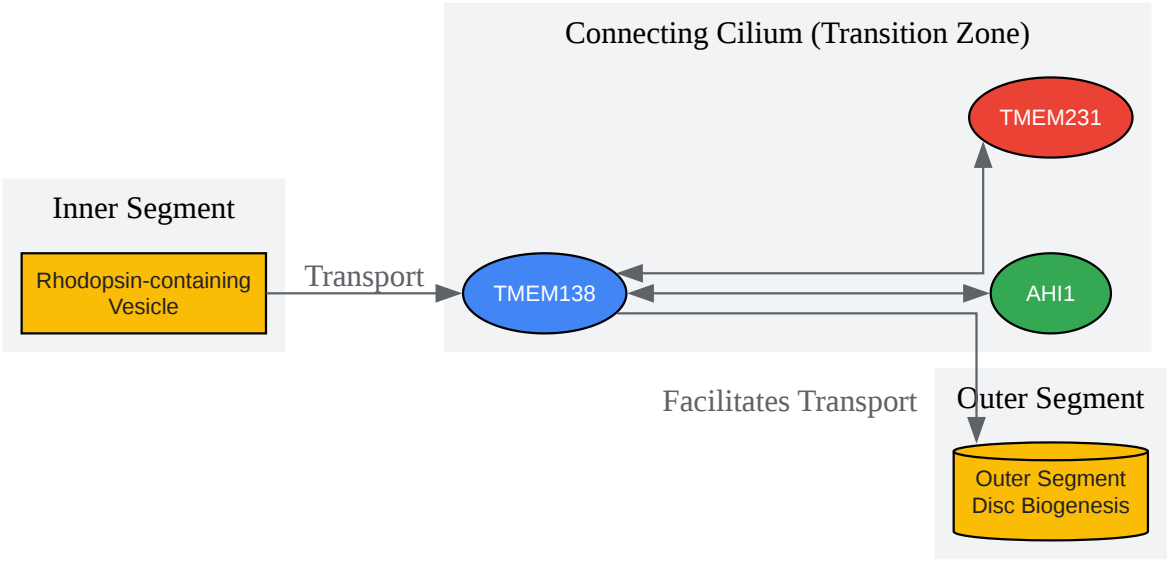
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HPRT1 (Reference)	F: CATTATGCTGAGGATTTGGAAA GGR: CTTGAGCACACAGAGGGCTAC A	113	46.81	OriGene
RPL13A (Reference)	F: CTCAAGGTGTTTGACGGCATCC R: TACTTCCAGCCAACCTCGTGAG	129	52.31	OriGene[3]

Signaling Pathway of TMEM138 in Ciliary Protein Transport

TMEM138 is an integral component of the connecting cilium (CC) in photoreceptor cells, a structure analogous to the transition zone of primary cilia.[4][5][6] It plays a vital role in gating the transport of proteins, such as rhodopsin, from the inner segment to the outer segment of the photoreceptor.[4][5][6] TMEM138 forms a complex with other ciliary proteins, including AHI1 (Abelson helper integration site 1) and TMEM231, to facilitate this transport.[4][5][6] The proper functioning of this complex is essential for the biogenesis and maintenance of the photoreceptor outer segment.[4][5][6] While TMEM138 has been linked to planar cell polarity (PCP) signaling, its direct interaction with canonical Wnt or Hedgehog pathways is an area of ongoing research.[4]

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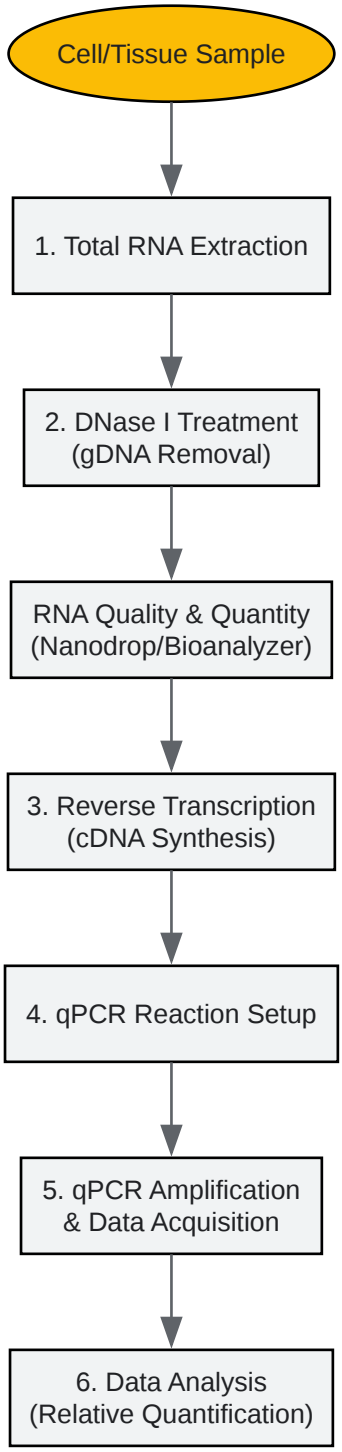
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TMEM138 in ciliary protein transport.

Experimental Workflow

The overall workflow for TMEM138 expression analysis by qPCR involves several key stages, from sample preparation to data analysis. A robust and consistent methodology at each step is crucial for reliable results.

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Experimental workflow for qPCR.

Detailed Experimental Protocols

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Total RNA Extraction

High-quality, intact RNA is essential for accurate gene expression analysis. This protocol is based on a standard TRIzol/column-based method.

Materials:

- TRIzol™ Reagent or similar
- Chloroform
- Isopropanol
- 75% Ethanol (in RNase-free water)
- RNase-free water
- RNA extraction kit with columns (e.g., RNeasy Mini Kit, Qiagen)
- Microcentrifuge
- RNase-free pipette tips and tubes

Protocol:

- Homogenization:
  - For cell pellets: Add 1 mL of TRIzol™ reagent per 5-10 x 10^6 cells and lyse by repetitive pipetting.
  - For tissues: Add 1 mL of TRIzol™ reagent per 50-100 mg of tissue and homogenize using a rotor-stator homogenizer.
- Phase Separation:
  - Incubate the homogenate for 5 minutes at room temperature to permit the complete dissociation of nucleoprotein complexes.

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- Add 0.2 mL of chloroform per 1 mL of TRIzol™ reagent. Cap the tube securely and shake vigorously for 15 seconds.
- Incubate at room temperature for 2-3 minutes.
- Centrifuge the sample at 12,000 x g for 15 minutes at 4°C. The mixture will separate into a lower red, phenol-chloroform phase, an interphase, and a colorless upper aqueous phase. RNA remains exclusively in the aqueous phase.

- RNA Precipitation:
  - Transfer the aqueous phase to a fresh tube.
  - Precipitate the RNA by adding 0.5 mL of isopropanol per 1 mL of TRIzol™ reagent used for the initial homogenization.
  - Incubate at room temperature for 10 minutes.
  - Centrifuge at 12,000 x g for 10 minutes at 4°C. The RNA precipitate will form a gel-like pellet on the side and bottom of the tube.
- RNA Wash:
  - Remove the supernatant.
  - Wash the RNA pellet once with 1 mL of 75% ethanol.
  - Mix by vortexing and centrifuge at 7,500 x g for 5 minutes at 4°C.
- Resuspension:
  - Briefly air-dry the pellet for 5-10 minutes. Do not over-dry as this will decrease its solubility.
  - Dissolve the RNA in 20-50 µL of RNase-free water by passing the solution a few times through a pipette tip. Incubate at 55-60°C for 10-15 minutes if necessary.

DNase I Treatment (Genomic DNA Removal)

This step is crucial to prevent the amplification of contaminating genomic DNA.

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Materials:

- DNase I, RNase-free
- DNase I Reaction Buffer (10X)
- EDTA (0.5 M)
- RNase-free water

Protocol:

- To your extracted RNA sample, add the following:
  - 1 µL of 10X DNase I Reaction Buffer
  - 1 µL of DNase I (2 units)
  - Bring the total volume to 10 µL with RNase-free water.
- Incubate at 37°C for 30 minutes.
- Inactivate the DNase I by adding 1 µL of 50 mM EDTA and incubating at 75°C for 10 minutes.
- Proceed immediately to RNA quantification and quality control.

RNA Quantification and Quality Control

Protocol:

- Measure the RNA concentration and purity using a spectrophotometer (e.g., NanoDrop). An A260/A280 ratio of ~2.0 is generally accepted as "pure" for RNA. An A260/A230 ratio should ideally be between 2.0 and 2.2.
- (Optional but recommended) Assess RNA integrity by gel electrophoresis or using a Bioanalyzer. Look for distinct 28S and 18S ribosomal RNA bands.

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Reverse Transcription (cDNA Synthesis)

This protocol is for a two-step RT-qPCR approach.

Materials:

- Reverse Transcriptase (e.g., SuperScript™ IV)
- Random hexamers or oligo(dT) primers
- dNTP mix (10 mM)
- 5X RT Buffer
- DTT (0.1 M)
- RNase inhibitor
- RNase-free water

Protocol:

- In a sterile, nuclease-free tube, combine the following:
  - 1 µg of total RNA
  - 1 µL of random hexamers (50 ng/µL) or oligo(dT) primers (50 µM)
  - 1 µL of 10 mM dNTP mix
  - Add RNase-free water to a final volume of 13 µL.
- Heat the mixture to 65°C for 5 minutes, then place on ice for at least 1 minute.
- Prepare a master mix for the reverse transcription reaction by combining the following for each reaction:
  - 4 µL of 5X RT Buffer

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  - 1 µL of 0.1 M DTT
  - 1 µL of RNase inhibitor
  - 1 µL of Reverse Transcriptase
- Add 7 µL of the master mix to each RNA/primer mixture for a total reaction volume of 20 µL.
- Incubate at 50-55°C for 10-15 minutes, followed by inactivation at 80°C for 10 minutes.
- The resulting cDNA can be stored at -20°C. For qPCR, it is recommended to dilute the cDNA 1:5 to 1:10 in nuclease-free water.

Quantitative PCR (qPCR)

This protocol is for SYBR Green-based qPCR.

Materials:

- 2X SYBR Green qPCR Master Mix
- Forward and reverse primers (10 µM stock)
- Diluted cDNA template
- Nuclease-free water
- qPCR-compatible plates or tubes

Protocol:

- Prepare a qPCR master mix for each primer set. For a 20 µL reaction, combine:
  - 10 µL of 2X SYBR Green qPCR Master Mix
  - 0.5 µL of Forward Primer (10 µM)
  - 0.5 µL of Reverse Primer (10 µM)

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- 4 µL of Nuclease-free water

- Aliquot 15 µL of the master mix into each well of a qPCR plate.
- Add 5 µL of diluted cDNA to each well.
- Seal the plate, centrifuge briefly, and place it in the qPCR instrument.
- Set up the thermal cycling program:
  - Initial Denaturation: 95°C for 10 minutes
  - 40 Cycles:
    - Denaturation: 95°C for 15 seconds
    - Annealing/Extension: 60°C for 1 minute
  - Melt Curve Analysis: Follow the instrument's instructions.

Data Analysis

Relative quantification of TMEM138 expression can be calculated using the ΔΔCt method.

- Calculate ΔCt: For each sample, subtract the average Ct value of the housekeeping gene(s) from the Ct value of the target gene (TMEM138).
  - ΔCt = Ct(TMEM138) - Ct(Housekeeping Gene)
- Calculate ΔΔCt: Select one sample as the calibrator (e.g., control group). Subtract the ΔCt of the calibrator from the ΔCt of each experimental sample.
  - ΔΔCt = ΔCt(Experimental Sample) - ΔCt(Calibrator Sample)
- Calculate Fold Change: The fold change in gene expression is calculated as 2^(-ΔΔCt).

Note: It is highly recommended to validate the chosen housekeeping genes for stability across your specific experimental conditions.

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